

Monisouron: An In-Depth Technical Guide on Environmental Fate and Degradation

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Compound of Interest

Compound Name: Monisouron

Cat. No.: B3053744

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A comprehensive review of available scientific literature reveals a significant data gap regarding the environmental fate and degradation of the herbicide **Monisouron**. Despite extensive searches for its ISO common name, IUPAC name (1-(5-tert-butylisoxazol-3-yl)-3-methylurea), and CAS number (55807-46-0), no publicly available studies were identified that detail its behavior and breakdown in the environment.

This technical guide was intended to provide researchers, scientists, and drug development professionals with a thorough understanding of **Monisouron**'s environmental persistence, transformation, and mobility. However, the absence of empirical data on its soil metabolism, hydrolysis, photolysis, and aquatic biodegradation prevents a quantitative assessment of its environmental risk.

While information exists for other urea-based herbicides, it is scientifically unsound to extrapolate those findings to **Monisouron**. Minor variations in chemical structure can lead to substantial differences in environmental behavior, including degradation rates and the nature of breakdown products.

Therefore, the core requirements of this guide—including quantitative data tables, detailed experimental protocols, and visualizations of degradation pathways—cannot be fulfilled at this time due to the lack of primary research on this specific active ingredient.

Future Research Directions

The absence of data on **Monisouron** highlights a critical need for research to characterize its environmental profile. Key areas for future investigation should include:

- **Soil Degradation Studies:** To determine its persistence in various soil types under aerobic and anaerobic conditions, identify major metabolites, and calculate degradation half-lives (DT50).
- **Photodegradation Studies:** To assess its stability when exposed to sunlight in both aquatic and soil surface environments.
- **Hydrolysis Studies:** To evaluate its rate of degradation in water at different pH levels.
- **Aquatic Metabolism Studies:** To understand its fate in water-sediment systems.
- **Mobility Studies:** To determine its potential for leaching into groundwater and surface water runoff.

Until such studies are conducted and published in peer-reviewed literature, a comprehensive and reliable assessment of the environmental fate and degradation of **Monisouron** remains elusive. Professionals in the field are advised to exercise caution and to consult regulatory agencies for any available proprietary data that may exist but is not in the public domain.

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